Technical Support Center: Helium Gas Purity and Contaminant Removal

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Helium
Cat. No.:	B1201725

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who utilize **helium** gas in their experiments. Maintaining **helium** purity is critical for the accuracy and reliability of sensitive analytical instrumentation. This guide will help you identify common contaminants, understand their impact, and implement effective removal strategies.

Frequently Asked Questions (FAQs)

Q1: What are the most common contaminants in **helium** gas?

A1: Common impurities found in **helium** gas include neon, oxygen, nitrogen, water, carbon dioxide, carbon monoxide, and various hydrocarbons.[1] The concentration of these impurities varies depending on the grade of the **helium**.[2] Even in high-purity grades, trace amounts of these contaminants can be present and may originate from the gas source itself or be introduced through the gas handling equipment.

Q2: Why is **helium** purity important for my experiments?

A2: **Helium** is often used as a carrier gas in gas chromatography (GC), a cooling medium for superconducting magnets in instruments like NMR spectrometers, and in various other applications where its inertness is crucial.[1] Impurities can lead to a range of problems, including:

- Increased baseline noise and reduced sensitivity in analytical instruments like GCs.

- Column degradation in gas chromatography systems.

- Inaccurate analytical results due to reactions with the sample or stationary phase.

- Formation of ice or other solid particles at cryogenic temperatures, which can block capillaries and interfere with the operation of cryogenic equipment.[3]

For sensitive applications such as GC-MS, ultra-high purity (99.9999%) **helium** is often required to achieve optimal performance.

Q3: What are the primary methods for removing contaminants from **helium** gas?

A3: Several methods are used to purify **helium** gas, often in combination, to achieve the desired purity level. The main techniques include:

- Pressure Swing Adsorption (PSA): This technique separates gases by utilizing adsorbent materials that preferentially adsorb specific impurities at high pressure and release them at low pressure.[4][5][6]

- Cryogenic Purification: This method involves cooling the **helium** gas to very low temperatures (typically with liquid nitrogen) to condense or freeze out impurities.[7] Cryosorption, which combines low temperatures with adsorbent materials like activated carbon, is a highly effective variation of this technique.[7]

- Getter Purifiers: These purifiers use reactive metal alloys (getters) that chemically bind with impurities like oxygen, nitrogen, water, carbon monoxide, carbon dioxide, and hydrogen at elevated temperatures.

- Adsorbent Traps: In-line traps containing materials like molecular sieves, activated carbon, or silica gel are used to remove specific contaminants such as water, hydrocarbons, and carbon dioxide at or near ambient temperature.

Troubleshooting Guides

This section provides solutions to common problems encountered during experiments that may be related to **helium** gas contamination.

Issue 1: High Baseline Noise or Ghost Peaks in Gas Chromatography (GC)

Possible Cause	Troubleshooting Steps
Contaminated Carrier Gas	1. Verify Gas Purity: Check the certificate of analysis for your helium cylinder. If the purity is lower than required for your application, consider using a higher grade or installing a purifier. 2. Install/Replace Purifiers: Ensure that appropriate in-line purifiers (e.g., for moisture, oxygen, and hydrocarbons) are installed and have not exceeded their capacity. Indicating traps will change color when saturated. 3. Leak Check: Perform a thorough leak check of the gas lines from the cylinder to the instrument using an electronic leak detector.
System Contamination	1. Bake Out the Column: Follow the column manufacturer's instructions to bake out the column and remove any accumulated contaminants. 2. Clean the Injector: A contaminated injector liner can be a source of ghost peaks. Clean or replace the liner. 3. Check the Septum: A bleeding septum can introduce contaminants. Use a high-quality, low-bleed septum and replace it regularly.

Issue 2: Reduced Sensitivity in Analytical Instruments

Possible Cause	Troubleshooting Steps
Impurities in Helium	1. Oxygen Contamination: Oxygen can degrade the stationary phase of a GC column, leading to reduced sensitivity. Install or replace an oxygen trap. 2. Moisture Contamination: Water can also damage columns and affect detector performance. Use a moisture trap. 3. Check Gas Purity: As with baseline noise, verify that the helium grade is appropriate for your instrument's sensitivity requirements.
Low Gas Flow Rate	1. Check Cylinder Pressure: Ensure the helium cylinder pressure is not too low, as this can affect the regulator's ability to maintain a constant flow rate. 2. Verify Flow at Detector: Use a calibrated flow meter to check the carrier gas flow rate at the detector outlet and adjust as necessary.

Issue 3: Blockages or Malfunctions in Cryogenic Systems

Possible Cause	Troubleshooting Steps
Frozen Contaminants	1. Identify the Contaminant: The most common culprits are nitrogen, oxygen, and water, which have higher freezing points than helium. 2. Install a Cryogenic Purifier: Use a purifier with an adsorbent bed (like activated carbon) cooled by liquid nitrogen to remove these impurities before they enter the coldest parts of your system.[7] 3. Regenerate the Purifier: If a purifier is already in place, it may be saturated. Follow the regeneration protocol to remove the trapped impurities.
Oil Contamination	1. Source Identification: Oil can backstream from vacuum pumps or be introduced from compressors in a helium recovery system. 2. Install Oil Separators/Filters: Use appropriate filters and separators to remove oil aerosols and vapors from the gas stream.

Quantitative Data Summary

The following tables provide a summary of typical impurity levels in different grades of **helium** and the performance of various purification methods.

Table 1: Typical Impurity Levels in **Helium** Gas Grades

Grade	Purity (%)	Major Impurities & Typical Concentrations (ppm)
Industrial Grade	99.995	Neon (2-3), Nitrogen (<5), Oxygen (<2), Water (<2)
UHP Grade (5.0)	99.999	Total Impurities < 10
Research Grade (6.0)	99.9999	Total Impurities < 1

Note: These are typical values and can vary between suppliers. Always refer to the certificate of analysis for your specific gas cylinder.

Table 2: Performance of **Helium** Purification Methods

Purification Method	Target Contaminants	Typical Removal Efficiency
Pressure Swing Adsorption (PSA)	N_2, O_2, CO_2, CH_4, Ar	Can produce >99.9% pure helium with ~89% yield.[4]
Cryogenic Adsorption (77K)	N_2, O_2, Ar, CH_4, CO_2, H_2O	Can purify helium from 99.95% to 99.99999%.
Heated Getter Purifiers	N_2, O_2, H_2O, CO, CO_2, H_2, CH_4	Can achieve parts-per-trillion (ppt) purity.
In-line Adsorbent Traps	Specific to adsorbent type (e.g., moisture, hydrocarbons)	Highly effective for targeted impurities.

Experimental Protocols

This section provides detailed methodologies for key procedures related to **helium** purification and analysis.

Protocol 1: Regeneration of an Activated Carbon Cryogenic Purifier

This protocol describes the thermal swing regeneration process for an activated carbon trap used in cryogenic **helium** purification.

Materials:

- Saturated activated carbon trap

- Heating element (e.g., heating tape or oven)

- Vacuum pump

- Source of high-purity **helium** or nitrogen for purging

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- Temperature controller and sensor

- Pressure gauge

Procedure:

- Isolate and Warm the Trap: Isolate the saturated trap from the main **helium** flow. Allow the trap to warm to room temperature.

- Heating and Evacuation:

  - Wrap the trap with a heating element and connect a temperature controller.

  - Begin heating the trap to 120°C.

  - Simultaneously, start evacuating the trap using a vacuum pump to a pressure of 10^{-3} mbar or lower.

  - Maintain the temperature at 120°C for a minimum of 4 hours, with the last 2 hours under continuous vacuum.

- Purging:

  - After the heating and evacuation phase, stop the vacuum pump and break the vacuum with high-purity **helium** or nitrogen gas.

  - Purge the trap with the pure gas for a predetermined time (e.g., 30 minutes) to remove any residual desorbed impurities. It is often beneficial to perform the purge in the reverse direction of the normal gas flow.

- Cool-down and Reintegration:

  - Turn off the heating element and allow the trap to cool to room temperature.

  - Once cooled, the trap can be reintegrated into the **helium** purification line. For cryogenic purifiers, the trap will need to be cooled back down to its operating temperature (e.g., with liquid nitrogen) before use.

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Protocol 2: General Procedure for **Helium** Gas Analysis by Gas Chromatography (GC)

This protocol outlines the basic steps for analyzing the purity of a **helium** gas sample using a gas chromatograph.

Materials:

- Gas chromatograph (GC) with a suitable detector (e.g., Thermal Conductivity Detector - TCD or **Helium** Ionization Detector - HID)

- Appropriate GC column for separating permanent gases (e.g., Molecular Sieve 5A, Porapak)

- **Helium** gas sample to be analyzed

- Certified standard gas mixture containing known concentrations of expected impurities

- Gas-tight syringe or gas sampling valve

- Data acquisition and processing software

Procedure:

- Instrument Setup:

  - Install the appropriate column in the GC oven.

  - Set the oven temperature, injector temperature, and detector temperature according to the analytical method.

  - Establish a stable flow of the carrier gas (if different from the sample).

- System Equilibration: Allow the GC system to equilibrate until a stable baseline is achieved. This may take 30-60 minutes.

- Calibration:

  - Inject a known volume of the certified standard gas mixture into the GC.

- Record the chromatogram and identify the retention times for each impurity.

- Create a calibration curve by plotting the peak area or height against the concentration for each component.

- Sample Analysis:

  - Inject the same volume of the **helium** gas sample into the GC under the same conditions used for calibration.

  - Record the chromatogram.

- Data Analysis:

  - Identify the peaks in the sample chromatogram by comparing their retention times to those from the standard.

  - Quantify the concentration of each impurity by using the calibration curve.

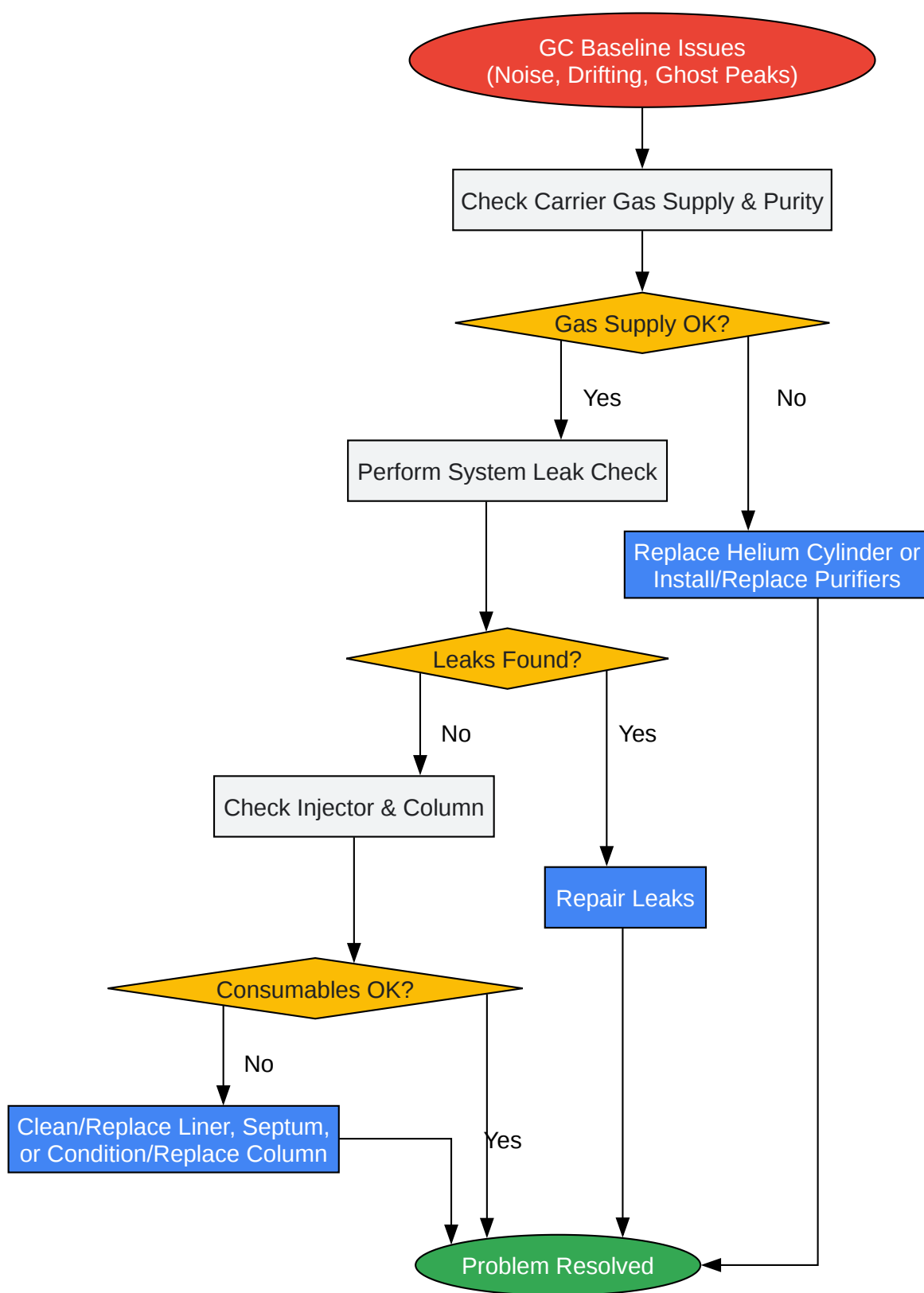 - Calculate the overall purity of the **helium** sample.

Visualizations

The following diagrams illustrate key concepts in **helium** purification and troubleshooting.
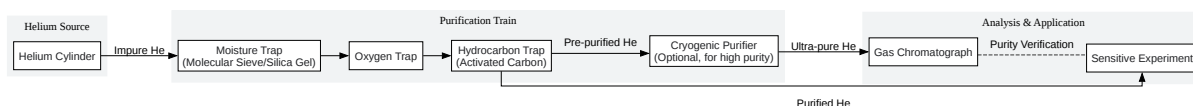
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Caption: A typical workflow for **helium** gas purification before use in a sensitive experiment.

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GC Baseline Issues
(Noise, Drifting, Ghost Peaks)

Check Carrier Gas Supply & Purity

Gas Supply OK?

Yes → Perform System Leak Check

No → Replace Helium Cylinder or Install/Replace Purifiers

Leaks Found?

No → Check Injector & Column

Yes → Repair Leaks

Consumables OK?

No → Clean/Replace Liner, Septum, or Condition/Replace Column

Yes → Problem Resolved

Problem Resolved

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Caption: A logical troubleshooting guide for common GC baseline issues related to **helium** carrier gas.

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- To cite this document: BenchChem. [Technical Support Center: Helium Gas Purity and Contaminant Removal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201725#common-contaminants-in-helium-gas-and-their-removal]

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